

# Lactose Octaacetate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B15565669

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This technical guide provides an in-depth overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It serves as a crucial intermediate in the synthesis of various oligosaccharides and possesses notable biological properties, including antimicrobial and antiviral activities.<sup>[1][2]</sup> This document outlines its fundamental chemical properties, detailed synthesis protocols, and analytical methodologies.

## Core Chemical and Physical Properties

**Lactose octaacetate**, also known as 4-O-(2,3,4,6-Tetra-O-acetyl-β-D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose, is a white crystalline solid.<sup>[3][4][5]</sup> Its key quantitative data are summarized in the table below.

Property	Value	References
Chemical Formula	C <sub>28</sub> H <sub>38</sub> O <sub>19</sub>	<sup>[3][5][6][7]</sup>
Molecular Weight	678.59 g/mol	<sup>[3][5][6]</sup>
CAS Number	23973-20-8 / 6291-42-5	<sup>[3][5][6][7]</sup>
Melting Point	75-78 °C	<sup>[5]</sup>
Appearance	White Crystalline Solid	<sup>[4]</sup>
Purity	≥95-98%	<sup>[4][5][6]</sup>

## Experimental Protocols

The synthesis of **lactose octaacetate** is a fundamental procedure in carbohydrate chemistry. Below are detailed methodologies for its preparation.

### Method 1: Microwave-Assisted Synthesis

This method offers a rapid and efficient route to **lactose octaacetate**.<sup>[1][2]</sup>

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate (catalyst)
- 95% (v/v) ethanol
- Distilled water

Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm<sup>3</sup> (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate.<sup>[1][2]</sup>
- Subject the reaction mixture to microwave irradiation at 700 W for 10 minutes.<sup>[1][2]</sup>
- Pour the resulting sample into 200 cm<sup>3</sup> of distilled water with ice cubes.<sup>[1][2]</sup>
- Stir the mixture and leave it at 4 °C for 12 hours to allow for the precipitation of the lactose ester as a white solid.<sup>[1][2]</sup>
- Filter the precipitate under vacuum and wash it with distilled water.<sup>[1][2]</sup>
- For further purification, recrystallize the lactose acetate from 95% ethanol and then distilled water.<sup>[1][2]</sup>
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.<sup>[1][2]</sup>

## Method 2: Conventional Synthesis with Iodine Catalyst

This protocol describes a conventional heating method using iodine as a catalyst.[\[8\]](#)

Materials:

- D-lactose
- Acetic anhydride
- Iodine (catalyst)

Procedure:

- Suspend 20.0 g (58.4 mmol) of D-lactose in 48.65 g (476.5 mmol) of acetic anhydride.[\[8\]](#)
- Add 0.104 g (0.410 mmol) of solid iodine as the catalyst.[\[8\]](#)
- The reaction proceeds as the iodine dissolves in the mixture.[\[8\]](#)
- Work-up and purification processes are required following the completion of the reaction, which typically involve neutralization and recrystallization steps similar to those in the microwave-assisted method.

## Method 3: Selective Anomeric Deacetylation

This procedure is relevant for downstream applications where the anomeric acetate group needs to be selectively removed.[\[9\]](#)

Materials:

- **D-lactose octaacetate**
- Methanol (MeOH)
- Magnesium oxide (MgO)

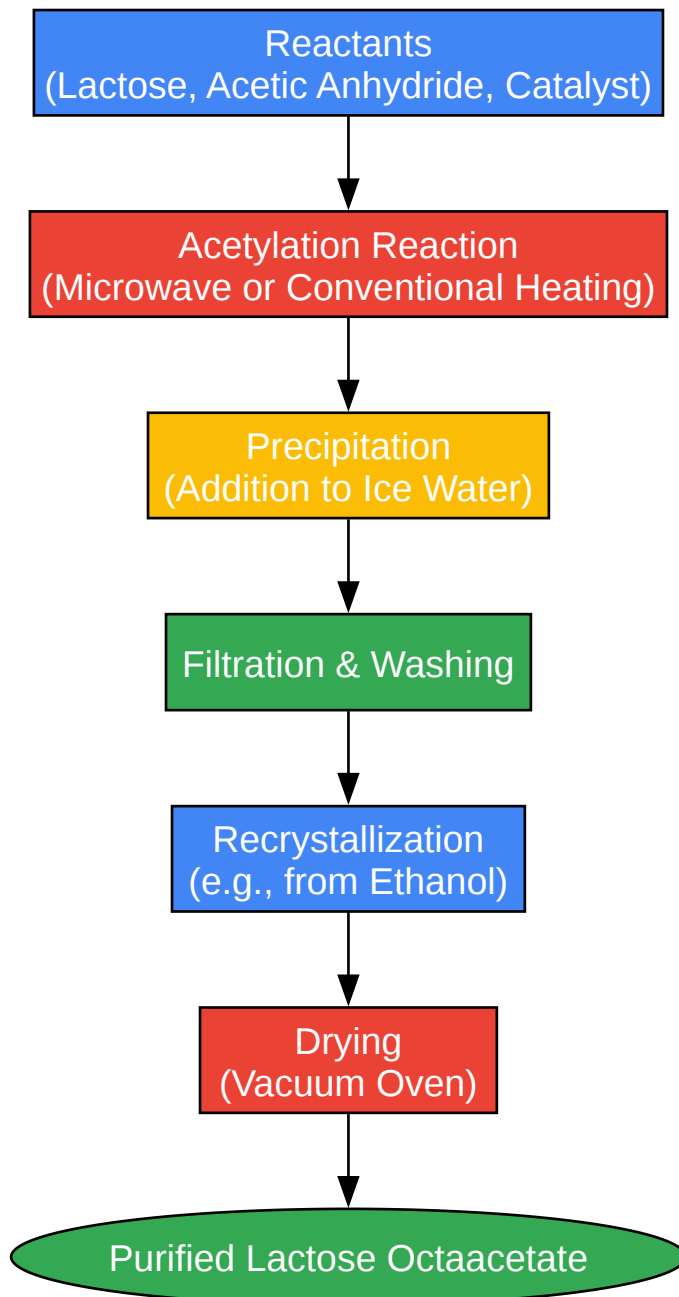
Procedure:

- To a solution of D-**lactose octaacetate** (1 mmol) in 20 mL of methanol, add MgO (1 mmol) with stirring.[9]
- Continue stirring and boiling the mixture under reflux for 4-5 hours.[9]
- Monitor the reaction progress using thin-layer chromatography (TLC).[9]
- Upon completion, concentrate the reaction mixture under reduced pressure.[9]
- Purify the resulting residue using column chromatography.[9]

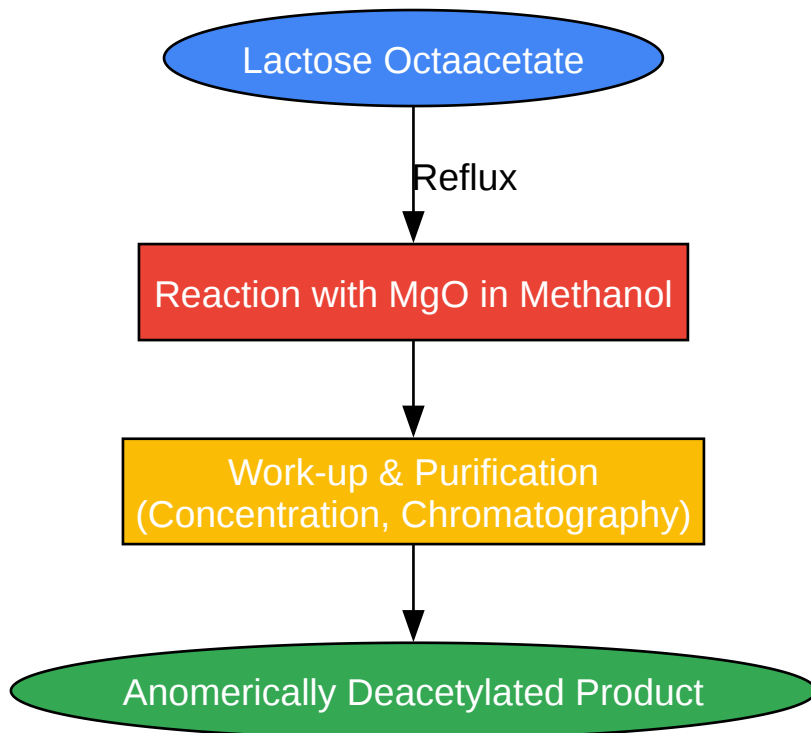
## Process Visualization

The following diagrams illustrate the logical workflow for the synthesis and purification of **lactose octaacetate** and a key subsequent reaction.

## Workflow for Lactose Octaacetate Synthesis



## Selective Anomeric Deacetylation Pathway



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